

4-(Butylsulfonyl)phenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-(Butylsulfonyl)phenylboronic acid

Cat. No.: B578240

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An In-depth Technical Guide on 4-(Butylsulfonyl)phenylboronic Acid

For researchers, scientists, and professionals in drug development, precise and accessible data on chemical compounds is paramount. This guide provides core information on **4-(Butylsulfonyl)phenylboronic acid**, a compound of interest in various research and development applications.

Physicochemical Properties

The fundamental molecular characteristics of **4-(Butylsulfonyl)phenylboronic acid** are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ BO ₄ S
Molecular Weight	242.1 g/mol

Table 1: Key molecular data for **4-(Butylsulfonyl)phenylboronic acid**.^[1]

Structural and Relational Overview

To visualize the relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight, the following diagram is provided.



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Figure 1: Relationship between compound name, formula, and molecular weight.

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References

- 1. calpaclab.com [calpaclab.com]
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